

Application Notes & Protocols for the Synthesis of Hydroxy Methyl Linagliptin

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the synthesis of **Hydroxy Methyl Linagliptin** for research purposes. **Hydroxy Methyl Linagliptin** is a potential metabolite and significant reference standard for the quality control of Linagliptin, a potent dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes.[1] The synthesis of this compound is critical for various research applications, including metabolic studies, impurity profiling, and the development of analytical methods.

Introduction

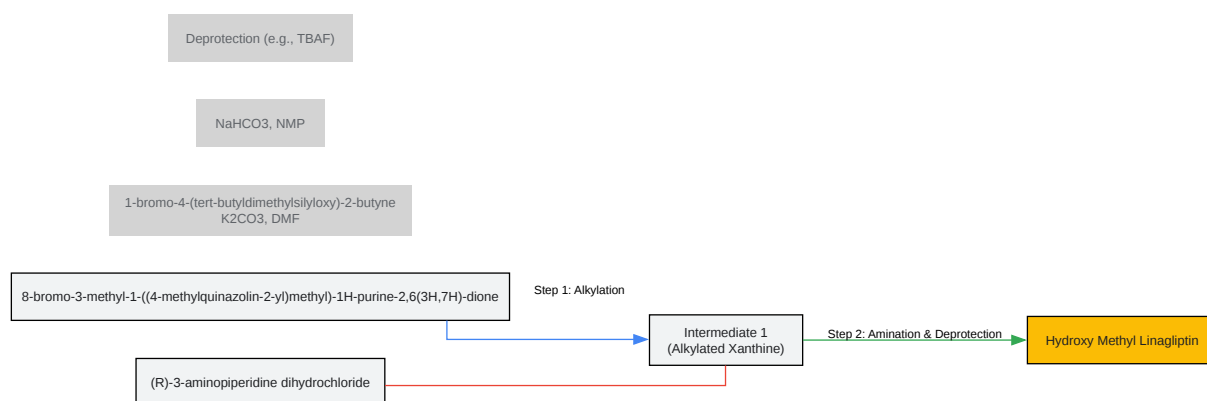
Linagliptin functions by inhibiting the DPP-4 enzyme, which in turn increases the levels of incretin hormones, leading to enhanced insulin secretion and reduced glucagon secretion in a glucose-dependent manner.[2] The metabolism of Linagliptin can lead to the formation of various derivatives, including hydroxylated species. One such metabolite, formed by the hydroxylation of the methyl group on the butynyl side chain, is of particular interest for understanding the drug's metabolic fate and for ensuring the purity of the active pharmaceutical ingredient (API).[3]

The synthesis protocol outlined below is designed to be robust and reproducible for a laboratory setting, providing researchers with a reliable method for obtaining **Hydroxy Methyl Linagliptin**.

Proposed Synthetic Pathway

The synthesis of **Hydroxy Methyl Linagliptin** can be approached by modifying a known intermediate in the Linagliptin synthesis. The key step involves the introduction of a protected hydroxyl group on the butynyl side chain. This document outlines a multi-step synthesis starting from 8-bromo-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione.

DOT Script for Synthetic Pathway



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Caption: Proposed synthetic pathway for **Hydroxy Methyl Linagliptin**.

Experimental Protocols

3.1. Step 1: Synthesis of 8-bromo-7-(4-((tert-butyldimethylsilyl)oxy)but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione (Intermediate 1)

This step involves the alkylation of the xanthine core with a protected hydroxybutyne side chain.

- Materials:
 - 8-bromo-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione
 - 1-bromo-4-(tert-butyldimethylsilyloxy)-2-butyne
 - Potassium carbonate (K_2CO_3)
 - N,N-Dimethylformamide (DMF)
 - Ethyl acetate
 - Brine solution
- Procedure:
 - To a stirred solution of 8-bromo-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione (1.0 eq) in DMF, add potassium carbonate (2.0 eq).
 - Add 1-bromo-4-(tert-butyldimethylsilyloxy)-2-butyne (1.2 eq) dropwise at room temperature.
 - Heat the reaction mixture to 60-70 °C and stir for 4-6 hours, monitoring the reaction progress by TLC.
 - After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, wash with brine solution, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography (silica gel, hexane:ethyl acetate gradient) to afford Intermediate 1.

3.2. Step 2: Synthesis of **Hydroxy Methyl Linagliptin**

This final step involves the amination at the C8 position followed by the deprotection of the silyl ether.

- Materials:
 - Intermediate 1
 - (R)-3-aminopiperidine dihydrochloride
 - Sodium bicarbonate (NaHCO_3)
 - N-Methyl-2-pyrrolidone (NMP)
 - Tetrabutylammonium fluoride (TBAF) solution (1M in THF)
 - Dichloromethane (DCM)
 - Methanol
- Procedure:
 - To a solution of Intermediate 1 (1.0 eq) in NMP, add (R)-3-aminopiperidine dihydrochloride (1.5 eq) and sodium bicarbonate (4.0 eq).
 - Heat the mixture to 90 °C and stir for 2-3 hours.^[4] Monitor the reaction by TLC or HPLC.
 - Upon completion of the amination, cool the reaction mixture to room temperature.
 - Add TBAF solution (1.1 eq) and stir for 1 hour at room temperature to cleave the TBDMS protecting group.
 - Quench the reaction with water and extract the product with dichloromethane.

- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by recrystallization from a mixture of methanol and water to yield **Hydroxy Methyl Linagliptin**.

Data Presentation

The following table summarizes the expected quantitative data for the synthesis of **Hydroxy Methyl Linagliptin**.

Step	Product	Starting Material	Molar Ratio (Starting Material:Reagent)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Purity (HPLC)
1	Intermediate 1	8-bromoxanthine derivative	1 : 1.2	DMF	60-70	4-6	75-85	>95%
2	Hydroxy Methyl Linagliptin	Intermediate 1	1 : 1.5	NMP	90	2-3	60-70	>99%

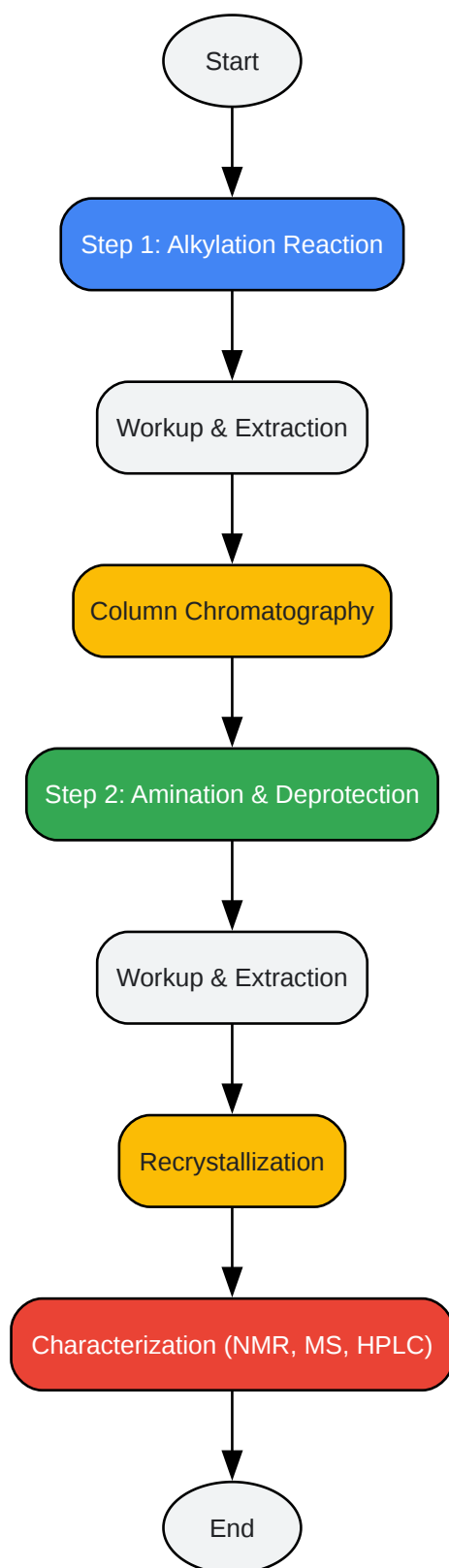
Characterization Data (Hypothetical)

Compound	Molecular Formula	Molecular Weight (g/mol)	¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	Mass Spec (ESI+) m/z
Hydroxy Methyl Linagliptin	C ₂₅ H ₂₈ N ₈ O ₃	488.54	8.10 (d, 1H), 7.85 (t, 1H), 7.78 (d, 1H), 7.60 (t, 1H), 5.35 (s, 2H), 4.90 (s, 2H), 4.25 (s, 2H), 3.80-3.60 (m, 2H), 3.45 (s, 3H), 3.10-2.80 (m, 5H), 2.90 (s, 3H), 2.00-1.60 (m, 4H)	489.2 [M+H] ⁺

Experimental Workflow

The following diagram illustrates the overall experimental workflow for the synthesis and purification of **Hydroxy Methyl Linagliptin**.

DOT Script for Experimental Workflow



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Caption: Workflow for the synthesis and purification of **Hydroxy Methyl Linagliptin**.

Conclusion

The protocols described in these application notes provide a comprehensive guide for the synthesis of **Hydroxy Methyl Linagliptin** for research applications. Adherence to these methodologies should enable researchers to obtain high-purity material for their studies. The synthesis of this and other related substances is essential for the robust quality control and ongoing development of Linagliptin-based therapies.

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